

Gold(III) acetate safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gold(III) acetate

Cat. No.: B105164

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A Technical Safety Guide to Gold(III) Acetate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **Gold(III) acetate** (CAS No: 15804-32-7), also known as auric acetate. The information is compiled from various Safety Data Sheets (SDS) to provide a consolidated technical guide for laboratory and research professionals. Due to significant gaps in the available toxicological and ecological data, a cautious approach and adherence to standard laboratory safety protocols are strongly recommended.

Chemical and Physical Properties

Gold(III) acetate is a yellow to brown solid compound.^{[1][2][3][4]} It is recognized for its use in the synthesis of gold nanoparticles and as a precursor in various chemical reactions.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value
CAS Number	15804-32-7[5][6][7]
Chemical Formula	$\text{Au}(\text{CH}_3\text{COO})_3$ / $\text{C}_6\text{H}_9\text{AuO}_6$ [1][7]
Molar Mass	374.10 g/mol [1][7]
Appearance	Yellow solid / Brown powder[1][3][4]
Solubility	Slightly soluble in water and alkaline solutions. [1][8][9]
Decomposition Temperature	170 °C (338 °F)[1] (Note: Some sources indicate decomposition above 140 °C[10])

Hazard Identification and Classification

Multiple safety data sheets indicate that **Gold(III) acetate** is not classified as a hazardous substance under the Globally Harmonized System (GHS) and is not considered hazardous by the OSHA Hazard Communication Standard (29 CFR 1910.1200).[5][6] However, the toxicological properties have not been fully investigated, and like many chemical compounds, it may cause irritation upon contact.[10]

Hazard Classification System	Rating
GHS Classification	Not classified as hazardous[5]
Signal Word	N/A[5]
Hazard Statements	N/A[5]
NFPA 704 Diamond	Health: 0, Flammability: 1, Instability: 0[1]

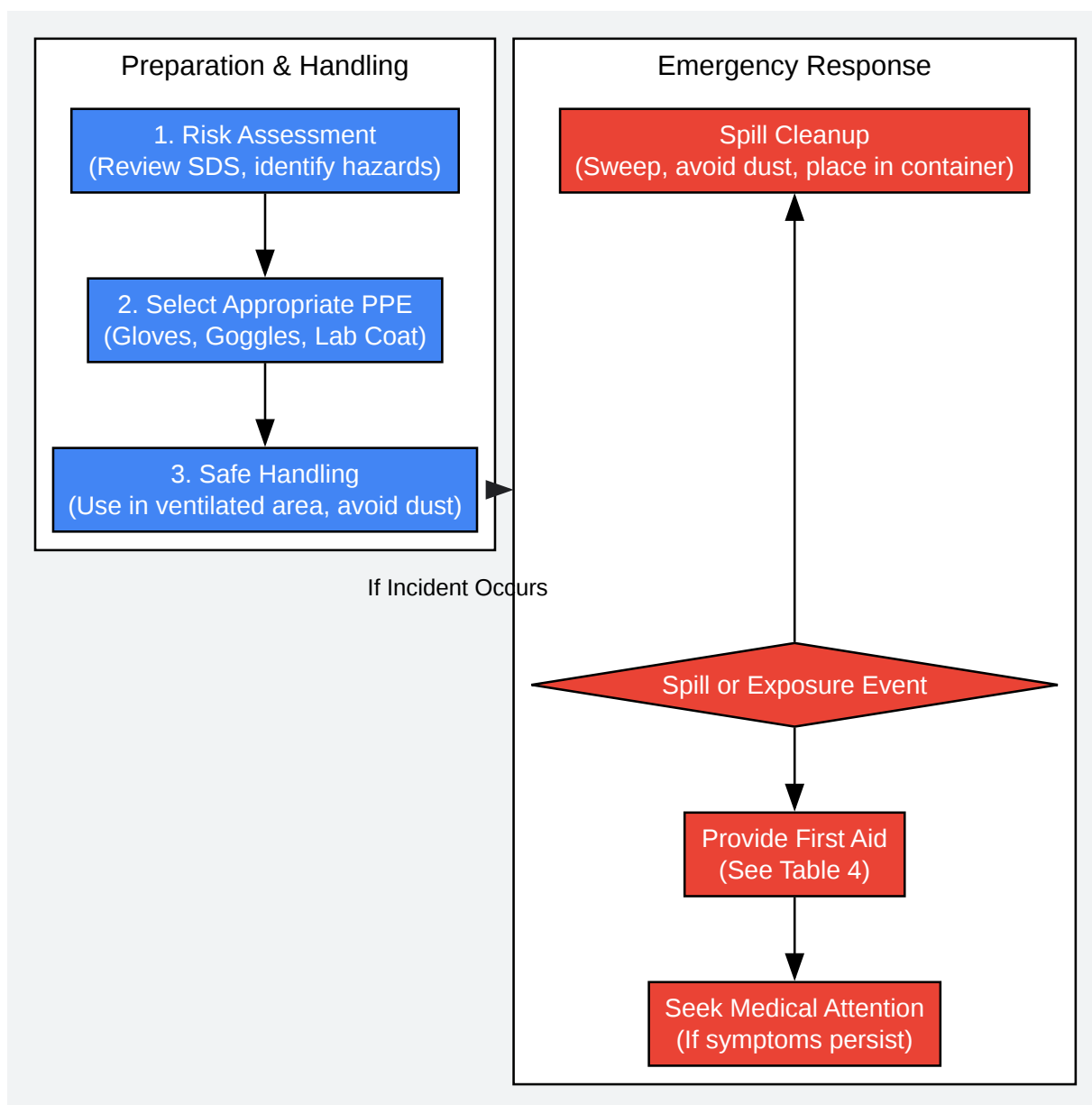
Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[11]
- Skin Contact: May cause skin irritation.[5][11]

- Eye Contact: May cause eye irritation.[5][11]
- Ingestion: May be harmful if swallowed.[11]
- Chronic Effects: Comprehensive data for **Gold(III) acetate** is unavailable. However, parenteral administration of other therapeutic gold compounds has been linked to toxic effects on skin, mucous membranes, blood, kidneys, liver, and lungs.[5]

Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial to ensure safety. The following workflow outlines the recommended procedures for handling **Gold(III) acetate** and responding to potential incidents.



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Workflow for handling and emergency response.

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields (conforming to EN166 or NIOSH standards).[6]
Skin Protection	Wear impermeable gloves and appropriate protective work clothing to prevent skin exposure.[6]
Respiratory Protection	If dusts are created or exposure limits are exceeded, wear a NIOSH/MSHA approved respirator.[5][6]

First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Remove to fresh air. Keep warm and quiet. If breathing is difficult, provide oxygen and seek medical attention.[5]
Skin Contact	Remove contaminated clothing. Brush material off skin and wash the affected area with soap and water. Seek medical attention if symptoms persist.[5]
Eye Contact	Flush eyes with lukewarm water for at least 15 minutes, including under the eyelids. Seek medical attention if symptoms persist.[5]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.[5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use extinguishing agents suitable for the surrounding fire, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][6][11]

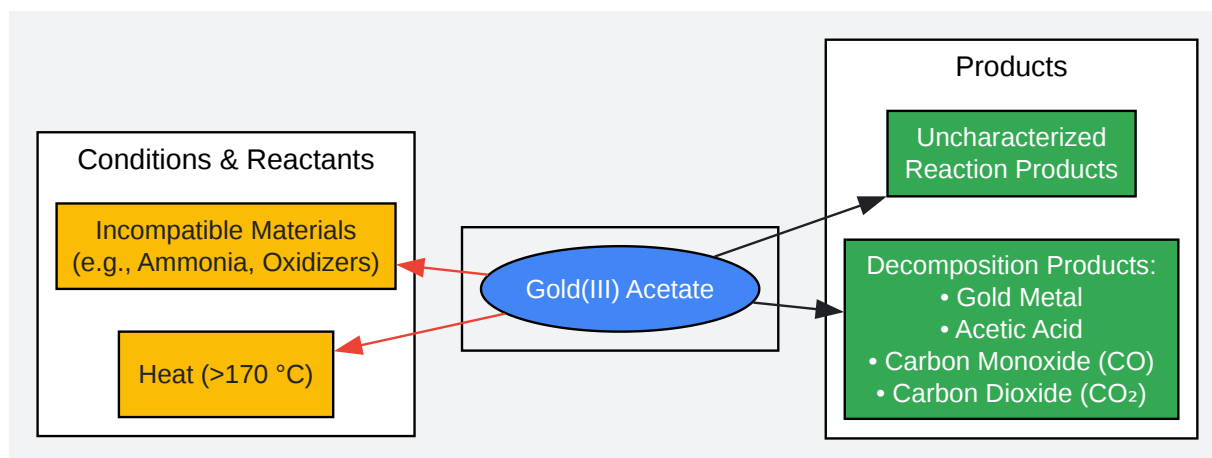
- Specific Hazards: May emit toxic fumes under fire conditions.[\[5\]](#)
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[\[5\]](#)

Stability and Reactivity

Gold(III) acetate is stable under recommended storage conditions.[\[5\]](#)[\[10\]](#) Understanding its reactivity is key to preventing hazardous situations.

Parameter	Details
Chemical Stability	Stable under normal, recommended storage conditions. [5]
Conditions to Avoid	Extreme heat, light, and temperatures above 140 °C.
Incompatible Materials	Ammonia, organic solvents, metal powders, and strong oxidizing agents.
Hazardous Decomposition	When heated to decomposition, it may produce acetic acid, carbon monoxide, and carbon dioxide.
Hazardous Polymerization	Does not occur. [5] [10]

The diagram below illustrates the primary decomposition pathway and potential reactions with incompatible materials.



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Reactivity and decomposition pathways.

Toxicological and Ecological Information

A critical review of available safety data reveals a significant lack of quantitative toxicological and ecological information for **Gold(III) acetate**.

- Acute Toxicity: No data is available for oral, dermal, or inhalation routes.[6]
- Carcinogenicity: No component of this product is identified as a probable, possible, or confirmed human carcinogen by IARC at levels greater than or equal to 0.1%.[11]
- Mutagenic & Reproductive Effects: No information is available.[10]
- Ecotoxicity: No data is available on the toxicity of this compound to fish, daphnia, algae, or other aquatic invertebrates.[6] It should not be released into the environment or allowed to enter drains.[5][10]

Experimental Protocols & Methodologies

The reviewed Safety Data Sheets do not provide the specific experimental protocols used to determine the reported data (e.g., decomposition temperature). However, this section outlines the standard methodologies that are typically employed for such characterizations in a research setting.

Determination of Decomposition Temperature:

- Methodology: Thermogravimetric Analysis (TGA)
 - Principle: TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. The decomposition temperature is identified as the temperature at which a significant mass loss begins.
 - Typical Protocol:
 - A small, precisely weighed sample (typically 1-10 mg) of **Gold(III) acetate** is placed in a TGA crucible.
 - The crucible is placed in the TGA furnace.
 - The furnace is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
 - The mass of the sample is continuously monitored and recorded against the temperature.
 - The onset temperature of the major mass loss event is reported as the decomposition temperature.

Determination of Acute Toxicity (Illustrative)

- Methodology: OECD Test Guidelines (e.g., TG 420, 423, or 425 for Oral Toxicity)
 - Principle: These standardized tests are designed to determine the median lethal dose (LD50) of a substance. Although no LD50 data exists for **Gold(III) acetate**, this describes how it would be obtained.
 - Typical Protocol (Example using OECD TG 423 - Acute Toxic Class Method):
 - Healthy, young adult laboratory animals (e.g., rats), fasted prior to dosing, are used.
 - The test substance is administered in a stepwise procedure using a defined starting dose. Typically, a group of three animals of a single sex is used per step.

- The absence or presence of compound-related mortality in the animals dosed at one step determines the next step (e.g., dosing at a lower, higher, or the same dose level).
- Animals are observed for signs of toxicity and mortality for at least 14 days.
- The results allow for the classification of the substance into a specific toxicity category without determining a precise LD50 value.

This guide is intended for informational purposes and should be used to supplement, not replace, a thorough review of the specific Safety Data Sheet provided by the supplier and established institutional safety protocols. Given the lack of comprehensive hazard data, all work with **Gold(III) acetate** should be conducted with universal precautions appropriate for handling chemical substances of unknown toxicity.

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- To cite this document: BenchChem. [Gold(III) acetate safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105164#gold-iii-acetate-safety-data-sheet-sds-information]

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